

(4-Aminobenzyl)phosphonic acid molecular weight and formula

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Compound of Interest

Compound Name: (4-Aminobenzyl)phosphonic Acid

Cat. No.: B1267361

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In-Depth Technical Guide: (4-Aminobenzyl)phosphonic Acid

This guide provides an overview of the fundamental physicochemical properties of **(4-Aminobenzyl)phosphonic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

Physicochemical Data

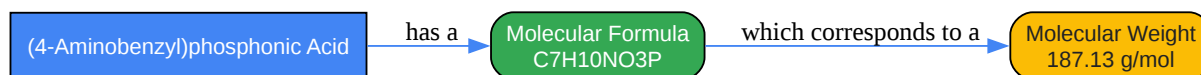
The molecular formula and weight are critical parameters for any chemical compound, forming the basis for stoichiometric calculations, analytical characterization, and the prediction of chemical behavior.

| Property | Value | Citations |
|-------------------|--------------|---|
| Molecular Formula | C7H10NO3P | [1] [2] [3] [4] |
| Molecular Weight | 187.13 g/mol | [1] [2] [3] [4] |

This data is foundational for the accurate preparation of solutions, determination of molar quantities, and interpretation of analytical results in experimental settings.

Logical Representation of Compound Identity

The relationship between a compound's name, its empirical formula, and its molecular weight is a fundamental concept in chemistry. This relationship can be visualized as a direct logical flow from the compound's identifier to its core quantitative descriptors.



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Fig. 1: Relationship between compound name, formula, and molecular weight.

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References

- 1. labproinc.com [labproinc.com]
- 2. 4-Aminobenzylphosphonic acid = 95 5424-27-1 [sigmaaldrich.com]
- 3. 4-AMINOBENZYLPHOSPHONIC ACID | 5424-27-1 [chemicalbook.com]
- 4. (4-Aminobenzyl)phosphonic Acid | CymitQuimica [cymitquimica.com]
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